

# Solubility Profile of 4-Hydroxy-1-naphthaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxy-1-naphthaldehyde

Cat. No.: B1296455

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This technical guide provides a comprehensive overview of the solubility of **4-Hydroxy-1-naphthaldehyde** in common solvents. Due to a scarcity of publicly available experimental data, this document focuses on providing a calculated solubility value for water, qualitative solubility assessments based on chemical principles, and a detailed protocol for determining experimental solubility. This guide is intended to be a foundational resource for researchers working with this compound.

## Physicochemical Properties of 4-Hydroxy-1-naphthaldehyde

Before delving into solubility, a summary of the key physicochemical properties of **4-Hydroxy-1-naphthaldehyde** is presented in Table 1.

Table 1: Physicochemical Properties of **4-Hydroxy-1-naphthaldehyde**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>8</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	172.18 g/mol	
Melting Point	179-182 °C	
Appearance	Solid	-
CAS Number	7770-45-8	<a href="#">[1]</a> <a href="#">[2]</a>

## Quantitative and Qualitative Solubility Data

A thorough search of scientific literature and chemical databases revealed a lack of comprehensive experimental data on the solubility of **4-Hydroxy-1-naphthaldehyde** in common organic solvents. However, a calculated water solubility value is available.

Table 2: Quantitative and Qualitative Solubility of **4-Hydroxy-1-naphthaldehyde**

Solvent	Formula	Type	Temperature (°C)	Solubility	Data Type	Source
Water	H <sub>2</sub> O	Polar Protic	25 (assumed)	0.148 g/L (8.6 x 10 <sup>-4</sup> mol/L)	Calculated	[3]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Ambient	Likely Soluble	Inferred	-
Methanol	CH <sub>3</sub> OH	Polar Protic	Ambient	Likely Soluble	Inferred	-
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Ambient	Likely Soluble	Inferred	-
Tetrahydrofuran (THF)	C <sub>4</sub> H <sub>8</sub> O	Polar Aprotic	Ambient	Likely Soluble	Inferred	-
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Polar Aprotic	Ambient	Likely Soluble	Inferred	-
Dichloromethane (DCM)	CH <sub>2</sub> Cl <sub>2</sub>	Nonpolar	Ambient	Sparingly Soluble to Insoluble	Inferred	-
Toluene	C <sub>7</sub> H <sub>8</sub>	Nonpolar	Ambient	Sparingly Soluble to Insoluble	Inferred	-
Hexane	C <sub>6</sub> H <sub>14</sub>	Nonpolar	Ambient	Insoluble	Inferred	-

Note: The water solubility is calculated from the provided log<sub>10</sub>WS value of -3.07[3]. The solubilities in organic solvents are inferred based on the principle of "like dissolves like." The presence of a polar hydroxyl group and a moderately polar aldehyde group on a large nonpolar naphthalene ring suggests that **4-Hydroxy-1-naphthaldehyde** will be more soluble in polar solvents that can engage in hydrogen bonding (like alcohols) or have a significant dipole moment (like acetone and ethyl acetate). Its solubility is expected to be lower in nonpolar solvents.

# Experimental Protocol for Solubility Determination

To address the gap in experimental data, the following detailed protocol outlines a standard method for determining the solubility of **4-Hydroxy-1-naphthaldehyde** in various solvents.

**Objective:** To quantitatively determine the solubility of **4-Hydroxy-1-naphthaldehyde** in a range of common laboratory solvents at a specified temperature.

## Materials:

- **4-Hydroxy-1-naphthaldehyde** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, THF, ethyl acetate, dichloromethane, toluene, hexane) of analytical grade
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps (e.g., 4 mL)
- Constant temperature bath or incubator
- Vortex mixer and/or magnetic stirrer with stir bars
- Syringe filters (0.45  $\mu$ m, solvent-compatible)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

## Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **4-Hydroxy-1-naphthaldehyde** to a series of vials.
  - To each vial, add a known volume (e.g., 2 mL) of a specific solvent.

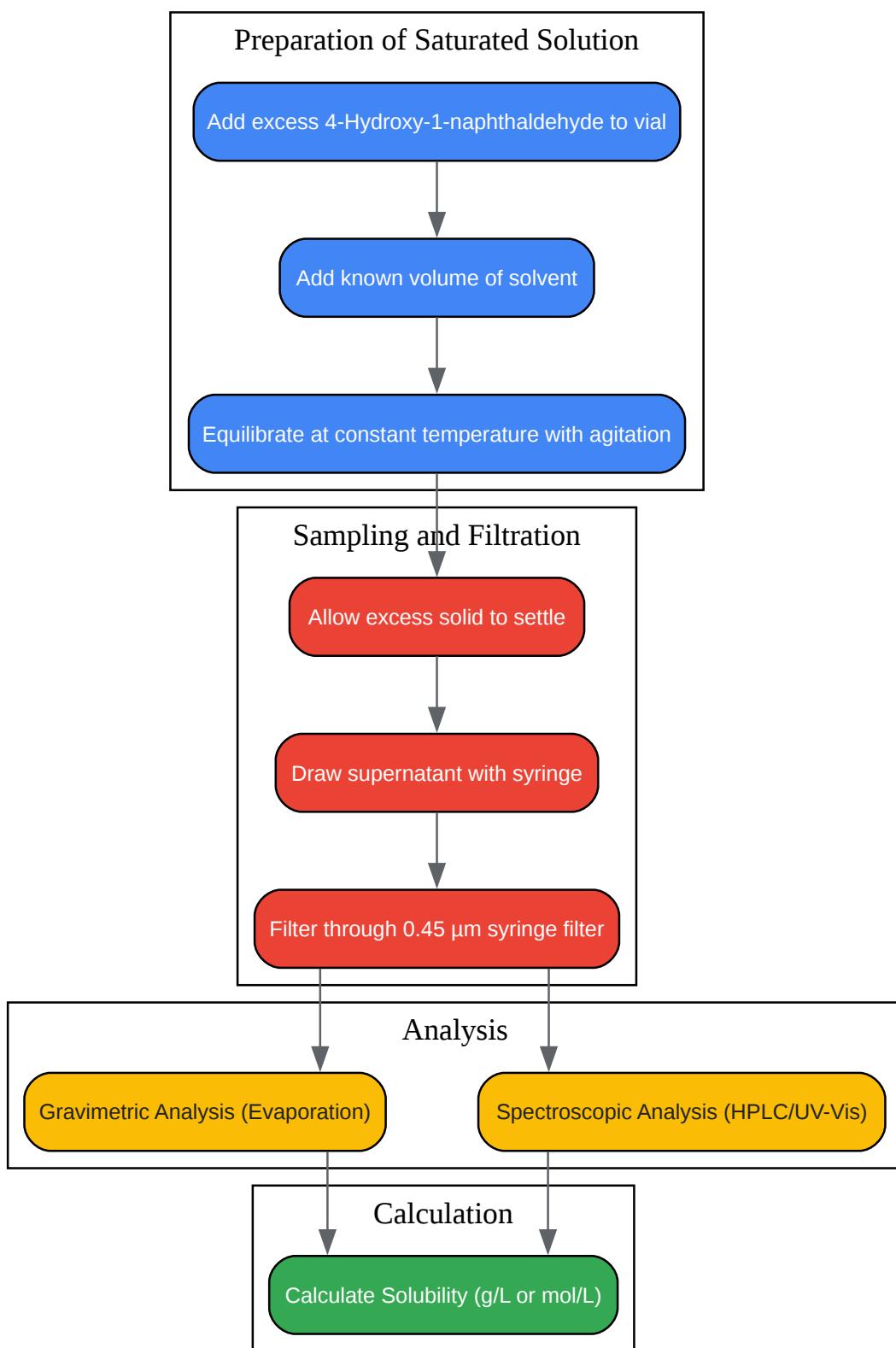
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Agitate the vials using a vortex mixer or magnetic stirrer for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
  - After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
  - Carefully draw the supernatant into a syringe.
  - Immediately filter the supernatant through a 0.45 µm syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved solid particles.
- Gravimetric or Spectroscopic Analysis:
  - Gravimetric Method:
    - Accurately weigh the vial containing the filtered saturated solution.
    - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of the solute.
    - Once the solvent is completely removed, reweigh the vial containing the dried solute.
    - The mass of the dissolved **4-Hydroxy-1-naphthaldehyde** can be determined by the difference in weight.
  - Spectroscopic Method (HPLC or UV-Vis):
    - Prepare a series of standard solutions of **4-Hydroxy-1-naphthaldehyde** of known concentrations in the solvent of interest.
    - Generate a calibration curve by plotting absorbance (or peak area) versus concentration.

- Accurately dilute a known volume of the filtered saturated solution with the same solvent.
- Analyze the diluted sample using HPLC or a UV-Vis spectrophotometer to determine its concentration.
- Back-calculate the concentration of the original saturated solution.

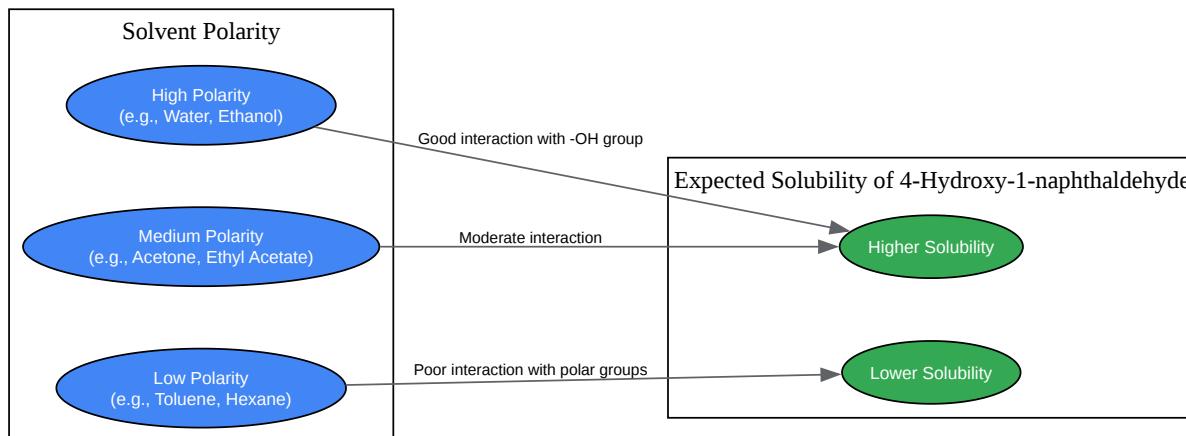
- Calculation of Solubility:
  - Express the solubility in desired units, such as grams per liter (g/L) or moles per liter (mol/L).

## Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the general relationship between solvent polarity and the expected solubility of **4-Hydroxy-1-naphthaldehyde**.

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Caption: Experimental workflow for determining the solubility of **4-Hydroxy-1-naphthaldehyde**.



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Caption: Logical relationship between solvent polarity and expected solubility.

## Conclusion

While quantitative experimental data on the solubility of **4-Hydroxy-1-naphthaldehyde** in common organic solvents is currently limited in the public domain, this technical guide provides a starting point for researchers. The calculated water solubility and the inferred qualitative solubility in various organic solvents, based on the compound's structure, offer initial guidance. The detailed experimental protocol provided herein serves as a practical methodology for generating the much-needed quantitative data, which will be invaluable for the effective use of **4-Hydroxy-1-naphthaldehyde** in research and development, particularly in the fields of medicinal chemistry and material science.

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## References

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